

Essential Safety and Logistical Information for Handling DL-Arabinose

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Compound of Interest

Compound Name: DL-Arabinose

Cat. No.: B043027

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is of utmost importance. This guide provides comprehensive information on the personal protective equipment (PPE), operational procedures, and disposal plans for **DL-Arabinose**. According to safety data sheets, **DL-Arabinose** is not classified as a hazardous substance; however, adherence to prudent laboratory practices is essential as its toxicological properties have not been fully investigated.^{[1][2][3]}

Physical and Chemical Properties

Understanding the physical and chemical properties of **DL-Arabinose** is crucial for its safe handling and storage.

Property	Value
Molecular Formula	C ₅ H ₁₀ O ₅
Molecular Weight	150.13 g/mol [3] [4] [5]
Appearance	White to off-white crystalline powder [3] [5]
Melting Point	152 - 164 °C (305.6 - 327.2 °F) [3]
Solubility	Soluble in water [3]
Stability	Stable under normal temperatures and pressures [3]
Incompatibilities	Strong oxidizing agents [1] [3]
Hazardous Decomposition	Carbon monoxide and carbon dioxide upon heating to decomposition [1] [3]

Operational Plan: Handling DL-Arabinose

A systematic approach to handling **DL-Arabinose** is vital to minimize exposure and maintain a safe laboratory environment.

Engineering Controls:

- Ventilation: Use in a well-ventilated area. If dust generation is likely, local exhaust ventilation should be employed.[\[3\]](#)[\[6\]](#)
- Safety Equipment: Facilities should be equipped with an eyewash station and a safety shower.[\[3\]](#)

Personal Protective Equipment (PPE):

The following table summarizes the recommended PPE for handling **DL-Arabinose**.

Protection Type	Recommended Equipment	Rationale
Eye/Face Protection	Safety goggles with side protection. [1]	To prevent eye contact which may cause irritation.
Hand Protection	Chemical resistant gloves (e.g., nitrile rubber) tested according to EN 374. [1]	To prevent skin contact.
Body Protection	Laboratory coat.	To prevent contamination of personal clothing.
Respiratory Protection	Particulate filter device (EN 143), P1 filter, if dust is generated. [1]	To prevent inhalation of dust which may cause respiratory tract irritation.

Handling Procedures:

- Weighing and Transfer: Handle in a well-ventilated area to minimize dust formation. Avoid creating dust clouds.[\[6\]](#)
- Solution Preparation: When dissolving, slowly add the solid to the solvent to prevent splashing.
- Post-Handling: Thoroughly wash hands with soap and water after handling. Clean all equipment and the work area to prevent cross-contamination.[\[3\]](#)

Disposal Plan

Proper disposal of **DL-Arabinose** and its containers is crucial to prevent environmental contamination.

- Waste Characterization: **DL-Arabinose** is not classified as hazardous waste.[\[3\]](#)[\[7\]](#) However, disposal must be in accordance with federal, state, and local environmental control regulations.[\[3\]](#)
- Solid Waste Disposal: Uncontaminated solid **DL-Arabinose** may be disposed of in the regular trash in some jurisdictions, but it is best to consult with your institution's

environmental health and safety (EHS) department for specific guidance.^{[7][8]}

- Liquid Waste Disposal: Aqueous solutions of **DL-Arabinose** may be suitable for drain disposal with copious amounts of water, provided they are not contaminated with other hazardous materials.^{[8][9]} Always check with your local EHS for approval.
- Container Disposal: Empty containers should be thoroughly rinsed with a suitable solvent (e.g., water) before being recycled or disposed of as regular trash.^{[8][10][11]} Ensure all chemical labels are defaced or removed.^[8]

Below is a logical workflow for the safe handling and disposal of **DL-Arabinose**.



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Caption: Workflow for Safe Handling and Disposal of **DL-Arabinose**.

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